

Quantification of L-carnitine in plasma using HPLC

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Compound of Interest

Compound Name: (2S)-4-hydroxy-2-(trimethylazaniumyl)butanoate
CAS No.: 97806-64-9
Cat. No.: B2590714

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Application Note: High-Sensitivity Quantification of L-Carnitine in Plasma via HPLC-UV

Abstract

This guide details a robust, field-validated protocol for the quantification of L-carnitine in human plasma using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection. Unlike LC-MS/MS methods, which are capital-intensive, this protocol utilizes pre-column derivatization with p-bromophenacyl bromide (p-BPB) to introduce a strong chromophore, enabling nanomolar sensitivity on standard HPLC-UV systems. The method is optimized for reproducibility, featuring a specific deproteinization step and a catalyzed esterification reaction to ensure complete derivatization.

Introduction & Analytical Strategy

The Challenge: L-Carnitine (

-hydroxy-

-trimethylammonium butyrate) is a zwitterionic quaternary amine essential for fatty acid metabolism. Analytically, it presents two major hurdles:

- **Lack of Chromophore:** It does not absorb UV light significantly above 200 nm, making direct UV detection impossible without interference from plasma matrix components.
- **High Polarity:** Its zwitterionic nature leads to poor retention on standard C18 reversed-phase columns.

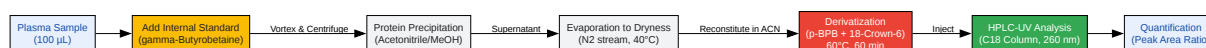
The Solution: Pre-Column Derivatization To overcome these, we employ a nucleophilic substitution reaction using p-bromophenacyl bromide (p-BPB).

- **Chromophore Introduction:** p-BPB reacts with the carboxyl group of L-carnitine to form an ester that absorbs strongly at 260 nm.
- **Retention Enhancement:** The addition of the hydrophobic phenacyl group increases the analyte's lipophilicity, allowing for excellent retention and separation on standard C18 columns.
- **Catalysis:** The macrocyclic ether 18-Crown-6 is used as a phase-transfer catalyst to solubilize the potassium salt of carnitine in the organic reaction medium, significantly accelerating the reaction rate and yield.

Mechanism of Action

Visual Workflow

The following diagram outlines the critical path from sample collection to data generation.



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Figure 1: Step-by-step workflow for the extraction and derivatization of L-carnitine from plasma.

Materials & Reagents

Chemicals:

- L-Carnitine Standard: >99% purity.
- Internal Standard (IS):
 - Butyrobetaine hydrochloride (preferred) or Mildronate. Note: Do not use D-carnitine if using an achiral column as it may co-elute.
- Derivatizing Reagent: p-Bromophenacyl bromide (p-BPB).[\[1\]](#)[\[2\]](#)
- Catalyst: 18-Crown-6 (1,4,7,10,13,16-hexaoxacyclooctadecane).
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Potassium Dihydrogen Phosphate (
, Triethylamine (TEA), Phosphoric Acid (
).

Equipment:

- HPLC System with UV-Vis detector (Variable Wavelength).
- Column: C18 Reversed-Phase (e.g., 250 mm × 4.6 mm, 5 μm).
- Heating Block or Water Bath (capable of 60°C).[\[3\]](#)
- Nitrogen Evaporator.[\[3\]](#)

Detailed Protocol

Step 1: Preparation of Stock Solutions

- L-Carnitine Stock (1 mg/mL): Dissolve 10 mg L-carnitine in 10 mL water. Store at -20°C.
- Internal Standard Stock (1 mg/mL): Dissolve 10 mg
-Butyrobetaine in 10 mL water.

- Derivatization Reagent (20 mM): Dissolve 55 mg p-BPB in 10 mL Acetonitrile. Prepare fresh daily.
- Catalyst Solution (10 mM): Dissolve 26 mg 18-Crown-6 in 10 mL Acetonitrile.

Step 2: Sample Preparation & Extraction

- Aliquot 100 μ L of plasma into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of Internal Standard working solution (diluted to $\sim$ 50 μ g/mL).
- Add 400 μ L of Acetonitrile:Methanol (3:1 v/v) to precipitate proteins.
- Vortex vigorously for 60 seconds.
- Centrifuge at 12,000 $\times$ g for 10 minutes at 4°C.
- Transfer the clear supernatant to a clean glass tube.
- Evaporate to dryness under a gentle stream of nitrogen at 40°C. Critical: The sample must be completely dry as water interferes with the derivatization.

Step 3: Derivatization Reaction

- Reconstitute the dried residue in 100 μ L of Catalyst Solution (18-Crown-6 in ACN). Vortex to dissolve.^[3]
- Add 100 μ L of Derivatization Reagent (p-BPB in ACN).
- Add 10 μ L of KH₂PO₄ (potassium phosphate) powder or 10 μ L of a saturated solution of KHCO₃ to ensure basic conditions for the carboxylate anion formation.
- Cap the tube tightly and incubate at 60°C for 60 minutes.
- Cool to room temperature.
- (Optional) Add 10 μ L of 1M HCl to quench the reaction if analyzing immediately, though usually not strictly necessary if injected promptly.

Step 4: HPLC Conditions

Parameter	Setting
Column	C18 (250 x 4.6 mm, 5 µm)
Mobile Phase A	25 mM Potassium Phosphate Buffer (pH 3.5 with)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Detection	UV at 260 nm
Injection Vol	20 µL
Temperature	25°C - 30°C

Gradient Program:

- 0-5 min: Isocratic 20% B (Equilibration/Injection)
- 5-20 min: Linear Gradient 20% -> 70% B (Elution of Carnitine derivative)
- 20-25 min: Isocratic 70% B (Wash)
- 25-30 min: Linear Gradient 70% -> 20% B (Re-equilibration)

System Suitability & Validation Criteria

The following metrics define a successful run.

Parameter	Acceptance Criteria	Notes
Resolution ()	> 1.5	Between L-Carnitine and Internal Standard
Tailing Factor	< 1.5	High tailing indicates secondary interactions; adjust pH
Linearity ()	> 0.995	Range: 5 – 200 μ M (Plasma physiological range is ~20-60 μ M)
Recovery	85% - 115%	Spiked plasma samples
LOD / LOQ	~0.5 μ M / 1.5 μ M	Dependent on detector sensitivity

Troubleshooting & Optimization (Scientist-to-Scientist)

- **Moisture Sensitivity:** The p-BPB reaction is sensitive to water. If reaction yields are low or variable, ensure the evaporation step (Step 2.7) leaves zero visible moisture. Using anhydrous acetonitrile for reagents is highly recommended.
- **Excess Reagent Peak:** p-BPB will elute as a large peak later in the chromatogram (usually >80% B). Ensure your gradient flush (Step 4) is long enough to clear this before the next injection to prevent "ghost peaks."
- **Internal Standard Choice:** If -Butyrobetaine is unavailable, Mildronate is an excellent alternative due to its similar pKa and derivatization kinetics. Avoid using simple alkyl amines as they do not mimic the zwitterionic extraction behavior of carnitine.
- **Column Life:** The derivatization reagents can be harsh. Use a guard column and flush the system with 50:50 Water:Methanol at the end of the day to prevent salt precipitation.

References

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